

Application Notes and Protocols: Vilsmeier-Haack Reaction of Julolidine Derivatives

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Compound of Interest

Compound Name: 9-Formyl-8-julolidinol

CAS No.: 63149-33-7

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This document provides a detailed protocol for the Vilsmeier-Haack formylation of julolidine to synthesize 9-julolidinecarboxaldehyde. This reaction is a key method for introducing a formyl group onto the electron-rich aromatic ring of julolidine, a versatile heterocyclic compound used in the development of fluorescent probes, pharmaceuticals, and advanced materials.^{[1][2]}

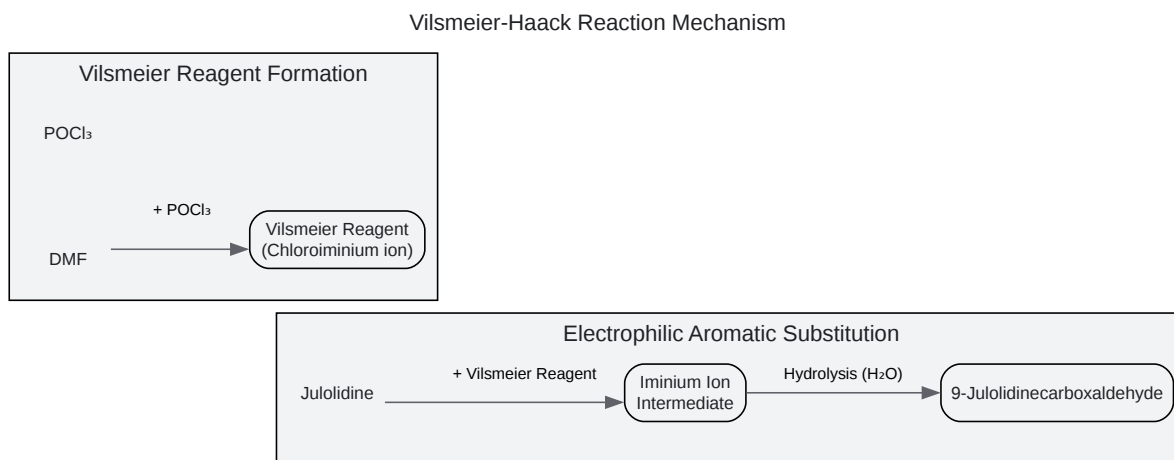
Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of 9-julolidinecarboxaldehyde.

Parameter	Value	Reference
Product Name	9-Julolidinecarboxaldehyde (9-JA)	[3]
Synonyms	9-Formyljulolidine, 2,3,6,7-Tetrahydro-1H,5H-benzo[ij]quinolizine-9-carboxaldehyde	[2][4]
Molecular Formula	C ₁₃ H ₁₅ NO	[2][4]
Molecular Weight	201.27 g/mol	[2][4]
Typical Yield	96%	[3]
Melting Point	81-82 °C	[3]
Appearance	Light yellow needles	[3]

Reaction Mechanism: Vilsmeier-Haack Formylation

The Vilsmeier-Haack reaction proceeds in two main stages. First, the Vilsmeier reagent, a substituted chloroiminium ion, is formed from the reaction of a substituted amide (like N,N-dimethylformamide, DMF) with phosphorus oxychloride (POCl₃).^{[5][6][7]} This electrophilic reagent then reacts with an electron-rich aromatic compound, such as julolidine.^{[5][6]} The resulting iminium ion intermediate is subsequently hydrolyzed during workup to yield the final aldehyde product.^[7]



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Caption: General mechanism of the Vilsmeier-Haack reaction on julolidine.

Experimental Protocol: Synthesis of 9-Julolidinecarboxaldehyde

This protocol is adapted from a procedure similar to the formylation of N,N-dimethylaniline.[3]

Materials and Reagents:

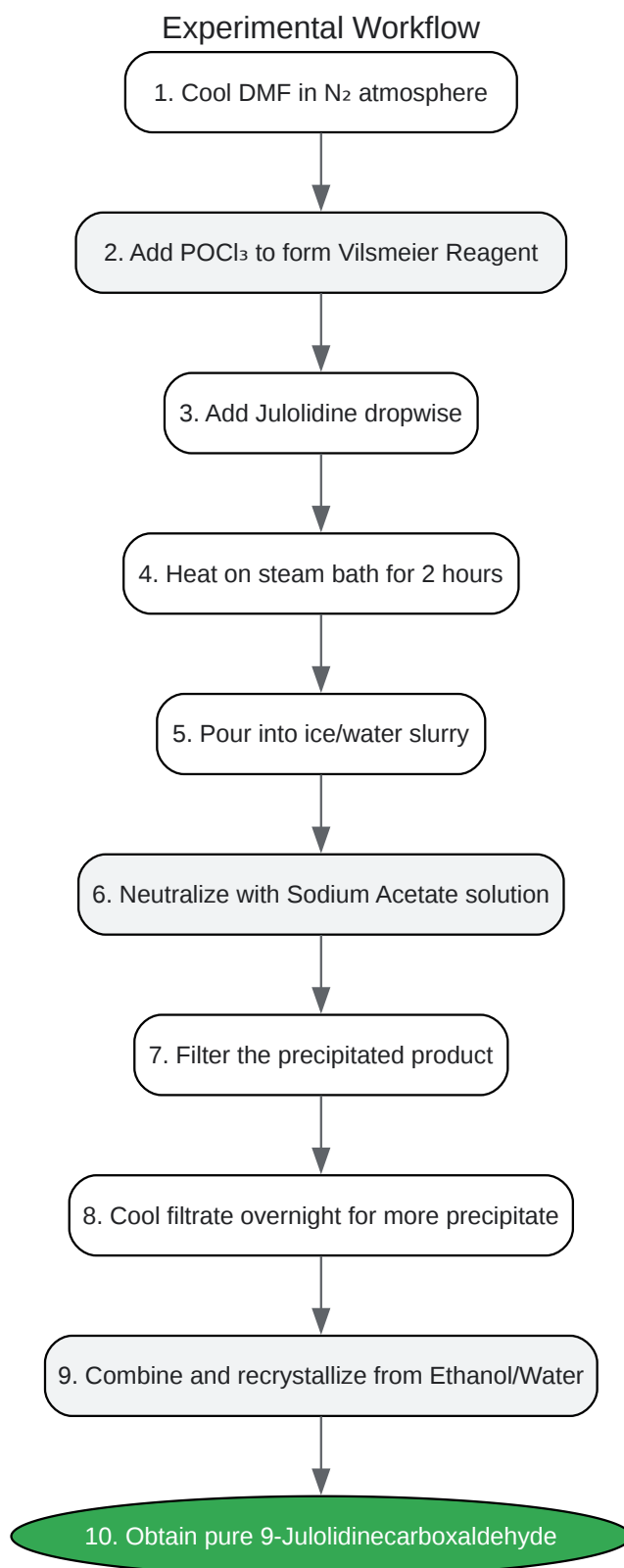
- Julolidine (19 g)
- N,N-Dimethylformamide (DMF) (45 mL)
- Phosphorus oxychloride (POCl₃) (16 mL, approx. 26.3 g)
- Sodium Acetate (150 g)
- Activated Charcoal (e.g., Darco® G-60)

- Ethanol
- Water
- Crushed Ice
- Dry Ice/Isopropyl Alcohol Bath
- Round bottom flask with magnetic stirrer, pressure-equalizing dropping funnel, and Claisen head with drying tube
- Steam bath

Procedure:

- Vilsmeier Reagent Preparation:
 - Add 45 mL of N,N-dimethylformamide (DMF) to a round bottom flask equipped with a magnetic stirrer and dropping funnel.
 - Flush the flask with dry nitrogen and then cool it in a dry ice/isopropyl alcohol bath.
 - Slowly add 16 mL of phosphorus oxychloride to the cooled DMF.[3]
- Reaction with Julolidine:
 - After stirring the Vilsmeier reagent for 10 minutes, add 19 g of julolidine dropwise to the mixture with continuous stirring.[3]
 - Once the addition is complete, stir the reaction mixture for an additional 15 minutes.
 - Remove the cooling bath and heat the mixture on a steam bath for 2 hours.[3]
- Work-up and Neutralization:
 - Pour the hot reaction mixture into a slurry of approximately 400 mL of crushed ice and water.[3]

- Carefully neutralize the resulting solution by adding a solution of 150 g of sodium acetate in 250 mL of water. This will cause the aldehyde product to precipitate.[3]
- Isolation and Purification:
 - Collect the precipitated aldehyde by filtration.
 - Keep the filtrate at 0°C overnight to allow for the formation of additional precipitate, which should also be collected.[3]
 - Combine all the collected precipitate.
 - Treat the combined product with activated charcoal and recrystallize from an ethanol/water mixture to yield pure 9-julolidinecarboxaldehyde as light yellow needles.[3] The final yield is approximately 21.2 g (96%).[3]



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Caption: Step-by-step workflow for the synthesis of 9-Julolidinecarboxaldehyde.

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